

Comparing synthetic routes for 4-oxononanoic acid production

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Compound Focus: 4-Oxononanoic acid

CAS No.: 6064-52-4

Cat. No.: S702770

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Chemical Profile of 4-Oxononanoic Acid

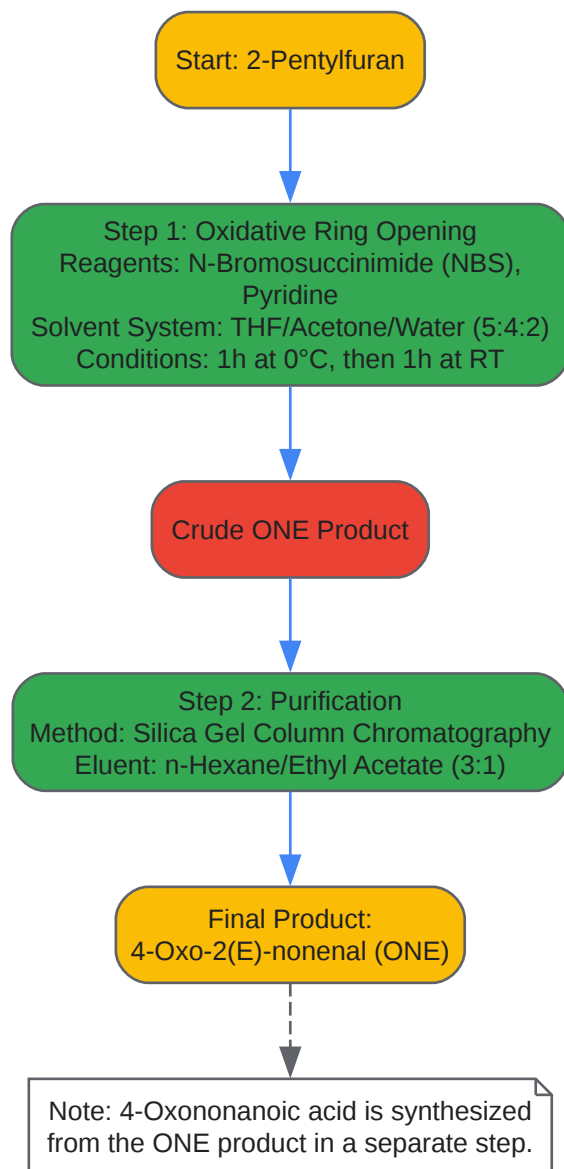
The table below summarizes the basic identifiers and physicochemical properties of **4-oxononanoic acid** from the search results.

Property	Value / Description
CAS Number	6064-52-4 [1] [2]
Molecular Formula	C ₉ H ₁₆ O ₃ [3] [1] [2]
Molecular Weight	172.22 g/mol [1] [2]
IUPAC Name	4-oxononanoic acid [1]
Synonym	4-ketononanoic acid [2]
Density	1.02 g/cm ³ [1]
Boiling Point	298.2 °C at 760 mmHg [1] [2]
Flash Point	148.4 °C [1] [2]

A Documented Synthetic Route

One specific synthetic route for **4-oxononanoic acid** is described in a 2011 research paper [4]. The provided flowchart below visualizes this two-step experimental protocol.

Synthetic Route to 4-Oxononanoic Acid from 2-Pentylfuran



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Detailed Experimental Protocol [4]

The synthesis begins with the production of its precursor, **4-Oxo-2(E)-nonenal (ONE)**, from 2-pentylfuran.

- **Step 1: Oxidative Ring Opening of 2-Pentylfuran**

- **Reagents:** N-Bromosuccinimide (NBS), Pyridine.
- **Solvent System:** A mixture of Tetrahydrofuran (THF), Acetone, and Water in a 5:4:2 ratio.
- **Procedure:**
 - Add NBS and pyridine sequentially to a solution of 2-pentylfuran in the solvent system.
 - Stir the reaction mixture for 1 hour in an ice bath.
 - Subsequently, stir for another hour at room temperature.
- **Work-up:** Remove the solvent using rotary evaporation.

- **Step 2: Purification of ONE**

- **Method:** The crude product is purified using silica gel column chromatography.
- **Eluent:** A 3:1 mixture of n-Hexane and Ethyl Acetate.

- **Synthesis of 4-Oxononanoic Acid from ONE** While the search results confirm that **4-oxononanoic acid** is synthesized from ONE, the specific experimental details for this final oxidation or rearrangement step are not provided in the available excerpts [4].

Biological Significance & Research Context

Understanding the biological context of **4-oxononanoic acid** can be crucial for drug development research.

- **Role in Lipid Peroxidation:** **4-Oxononanoic acid** is described in the context of forming a lysine adduct called **Nε-(4-oxononanoyl)lysine (ONL)**. This adduct is generated when its highly reactive aldehyde precursor, 4-Oxo-2(E)-nonenal (ONE), modifies proteins [4].
- **Relevance to Disease Pathways:** ONL has been identified in atherosclerotic lesions and is considered a potential endogenous ligand for the **scavenger receptor LOX-1**. Its formation can induce the expression of pro-inflammatory genes, such as monocyte chemoattractant protein-1 and tumor necrosis factor- α , linking it to the pathogenesis of atherosclerosis [4].

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References

1. CAS 6064-52-4 4 - OXONONANOIC - Alfa Chemistry ACID [alfa-chemistry.com]
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3. - 4 | C9H16O3 | CID 22433 - PubChem Oxononanoic acid [pubchem.ncbi.nlm.nih.gov]
4. Lipid Peroxidation Modification of Protein Generates Ne... [pmc.ncbi.nlm.nih.gov]

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